

2-Bromo-3-fluoroaniline molecular weight and formula

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Compound of Interest

Compound Name: 2-Bromo-3-fluoroaniline

Cat. No.: B056032

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Technical Guide: 2-Bromo-3-fluoroaniline

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **2-Bromo-3-fluoroaniline**, a halogenated aniline derivative of significant interest in medicinal chemistry and organic synthesis. Its unique substitution pattern influences its reactivity and makes it a valuable building block for the synthesis of complex molecules, particularly in the development of novel pharmaceutical agents and agrochemicals.

Core Chemical Properties

The fundamental chemical identifiers for **2-Bromo-3-fluoroaniline** are its molecular formula and molecular weight, which are crucial for stoichiometric calculations in synthesis and for characterization.

Property	Value
Molecular Formula	C ₆ H ₅ BrFN
Molecular Weight	190.01 g/mol [1][2][3][4][5]
CAS Number	111721-75-6[1][3]
Physical Form	Off-white crystalline solid or light yellow liquid[1][6][7]
Density	1.67 g/mL[1]
Melting Point	32-34 °C[7]
Boiling Point	229.8±20.0 °C (Predicted)[7]
SMILES	<chem>Nc1cccc(F)c1Br</chem> [2]

Synthesis Overview

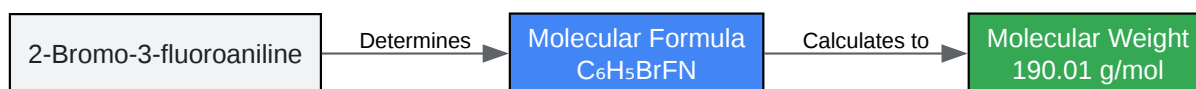
The synthesis of **2-Bromo-3-fluoroaniline** often involves a multi-step process that requires careful control of reaction conditions to achieve high purity and yield. A common synthetic route starts with the reduction of 2-bromo-3-fluoronitrobenzene.[6] This transformation is a critical step where the nitro group is converted to an amine, yielding the final product. The presence of both bromine and fluorine atoms on the aromatic ring imparts unique electronic properties that influence its reactivity in subsequent chemical transformations.[6] Another described method involves the reaction of aniline with bromine and sodium hydroxide.[3]

Applications in Research and Development

2-Bromo-3-fluoroaniline serves as a key intermediate in the synthesis of a variety of target molecules. The presence of three distinct functional groups—the amine, the bromine, and the fluorine—on the benzene ring allows for selective chemical modifications. This versatility makes it a valuable precursor for creating libraries of compounds for drug discovery programs and for the development of new agrochemicals.[6] While it has shown potential in preclinical cancer studies, its development has been challenged by toxicity concerns.[3] Mechanistic studies suggest that it may exert its effects by reacting with DNA.[3]

Chemical Identification Workflow

The following diagram illustrates the logical flow for the identification and characterization of **2-Bromo-3-fluoroaniline** based on its fundamental chemical properties.



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Caption: Logical relationship of **2-Bromo-3-fluoroaniline**'s identity.

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